

# Nitrosonium Tetrafluoroborate Crystals: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Nitrosonium tetrafluoroborate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical characteristics of **nitrosonium tetrafluoroborate** ( $\text{NOBF}_4$ ) crystals. It is designed to be a vital resource for researchers, scientists, and professionals in drug development who utilize this versatile reagent. This guide details the compound's structural, thermal, and spectroscopic properties, supported by detailed experimental protocols for its synthesis and characterization.

## Core Physical and Chemical Properties

**Nitrosonium tetrafluoroborate** is a colorless, crystalline solid at room temperature.<sup>[1][2]</sup> It is an inorganic salt composed of a nitrosonium cation ( $[\text{NO}]^+$ ) and a tetrafluoroborate anion ( $[\text{BF}_4]^-$ ).<sup>[1]</sup> A key characteristic of this compound is its hygroscopic nature, readily reacting with water and moisture.<sup>[2][3]</sup> Therefore, it necessitates handling and storage under anhydrous conditions.<sup>[3]</sup>

## Physical Constants

The fundamental physical properties of **nitrosonium tetrafluoroborate** are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	References
Appearance	Colorless crystalline solid	[1][2]
Molecular Formula	NOBF <sub>4</sub>	[1][2]
Molar Mass	116.81 g/mol	[1]
Density	2.185 g/cm <sup>3</sup>	[1][2]
Melting Point	250 °C (sublimes)	[1][4][5]

## Solubility Profile

The solubility of **nitrosonium tetrafluoroborate** is a critical consideration for its application in chemical synthesis.

Solvent	Solubility	Notes	References
Water	Decomposes	Reacts with water, making aqueous solutions not viable.	[1][2]
Acetonitrile	Soluble	A common solvent for reactions involving NOBF <sub>4</sub> .	[2][4][6]
Nitromethane	Soluble	[3]	
Dichloromethane	Sparingly soluble	Solubility can be increased by complexation with 18-crown-6 to form a deep yellow solution.	[1][3]
Carbon Tetrachloride	Insoluble	[2]	
Alcohols	Reacts	Reacts with alcohols.	[2]

## Crystallographic Data

The crystalline structure of **nitrosonium tetrafluoroborate** has been determined by single-crystal X-ray diffraction. These studies reveal critical information about the arrangement of its ions in the solid state.

## Crystal Structure Parameters

The crystal system and unit cell dimensions provide the fundamental framework for understanding the solid-state packing of this salt.

Parameter	Value	Temperature	References
Crystal System	Orthorhombic	150 K	[7][8][9][10]
Space Group	Pnma	150 K	[7][8][9][10]
Unit Cell Dimensions	a = 8.8588(3) Å, b = 5.6268(2) Å, c = 6.8460(2) Å	150 K	[9]
Volume (V)	341.25(2) Å <sup>3</sup>	150 K	[9]
Z (Formula units per cell)	4	150 K	[9]

A notable feature of the crystal structure is the cationic disorder, where the nitrogen and oxygen atoms of the nitrosonium cation occupy the same crystallographic site with equal probability.[7][8][9][10] The N-O bond length has been determined to be 1.0216(10) Å.[9][10]

## Spectroscopic and Thermal Properties

Spectroscopic and thermal analysis techniques are essential for the identification and characterization of **nitrosonium tetrafluoroborate**.

## Vibrational Spectroscopy

Infrared (IR) spectroscopy is a key method for identifying the presence of the nitrosonium cation.

Technique	Wavenumber (cm <sup>-1</sup> )	Assignment	References
Infrared (IR)	2387	v(NO) stretch	[1][3]

## Thermal Behavior

**Nitrosonium tetrafluoroborate** exhibits a distinct thermal decomposition profile.

Technique	Observation	Temperature	References
Melting Point Apparatus/TGA	Sublimation/Decomposition	250 °C	[1][4][5]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **nitrosonium tetrafluoroborate** are provided below. Given the compound's reactivity with moisture, all procedures should be conducted under an inert and dry atmosphere.

## Synthesis of Nitrosonium Tetrafluoroborate

This protocol describes a common method for the preparation of **nitrosonium tetrafluoroborate**.

Materials:

- Anhydrous Hydrogen Fluoride (HF)
- Boron Trifluoride (BF<sub>3</sub>)
- Nitrogen Dioxide (NO<sub>2</sub>)
- Dry Nitromethane (CH<sub>3</sub>NO<sub>2</sub>)
- Dry Carbon Tetrachloride (CCl<sub>4</sub>)
- Polyethylene reactor equipped with a stirrer, gas inlet, and outlet

- Dry box or glovebox

#### Procedure:

- Set up the polyethylene reactor and ensure it is thoroughly dried.
- Charge the reactor with dry nitromethane (900 mL) and cool to -20 °C with continuous stirring under a slow stream of dry nitrogen.
- Slowly add anhydrous hydrogen fluoride (60 g, 3.0 mol), followed by boron trifluoride (204 g, 3.9 mol), and then nitrogen dioxide (276 g, 6.0 mol) in that order.
- Control the rate of addition for each reagent to maintain the reaction temperature below 0 °C.
- During the addition of nitrogen dioxide, a white precipitate of **nitrosonium tetrafluoroborate** will form.
- Once the addition is complete, filter the precipitate in a dry box.
- Wash the collected solid successively with dry nitromethane (3 x 75 mL) and dry carbon tetrachloride (3 x 75 mL).
- Dry the final product overnight in a vacuum desiccator heated to 50-100 °C. This procedure typically yields around 341 g (97%) of **nitrosonium tetrafluoroborate**.

## Single-Crystal X-ray Diffraction

This protocol outlines the procedure for obtaining single-crystal X-ray diffraction data for **nitrosonium tetrafluoroborate**.

#### Materials:

- Commercial **nitrosonium tetrafluoroborate** (e.g., from Alfa Aesar, 98%)
- Perfluorodecalin
- Argon-filled glovebox
- Polarizing microscope

- MiTeGen Dual Thickness MicroLoop
- Baysilone-Paste
- X-ray diffractometer equipped with a cold nitrogen stream

Procedure:

- Inside an argon-filled glovebox, place a sample of commercial  $\text{NOBF}_4$  onto a watch glass and cover it with a protective layer of perfluorodecalin.[\[9\]](#)[\[10\]](#)
- Under a polarizing microscope outside the glovebox, select a suitable colorless, single crystal.[\[9\]](#)[\[10\]](#)
- Mount the selected crystal on a MiTeGen Dual Thickness MicroLoop using Baysilone-Paste.[\[9\]](#)[\[10\]](#)
- Quickly transfer the mounted crystal into the cold nitrogen stream (typically at 150 K) of the X-ray diffractometer.[\[9\]](#)[\[10\]](#)
- Collect the diffraction data using standard crystallographic software and procedures.[\[8\]](#)

## Infrared (IR) Spectroscopy

This protocol describes the preparation of a solid sample of **nitrosonium tetrafluoroborate** for IR analysis using the Nujol mull technique, which is suitable for hygroscopic materials.

Materials:

- **Nitrosonium tetrafluoroborate**
- Nujol (mineral oil)
- Agate mortar and pestle
- Potassium bromide (KBr) or sodium chloride (NaCl) salt plates
- Spatula

- FT-IR spectrometer
- Glovebox or dry bag

#### Procedure:

- All sample preparation steps must be performed in a glovebox or a dry bag under an inert atmosphere to prevent exposure to moisture.
- Place 2-5 mg of **nitrosonium tetrafluoroborate** crystals into a clean, dry agate mortar.
- Thoroughly grind the sample to a fine, uniform powder.
- Add 1-2 drops of Nujol to the powdered sample in the mortar.
- Continue grinding the mixture until a uniform, translucent paste (mull) is formed.
- Using a spatula, apply a small amount of the mull to the surface of one KBr or NaCl plate.
- Place the second salt plate on top and gently rotate to spread the mull into a thin, even film between the plates.
- Quickly transfer the assembled salt plates to the sample holder of the FT-IR spectrometer and acquire the spectrum.

## Thermal Analysis (TGA/DSC)

This protocol provides a general procedure for conducting thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) on a moisture-sensitive sample like **nitrosonium tetrafluoroborate**.

#### Materials:

- **Nitrosonium tetrafluoroborate**
- TGA/DSC instrument
- Inert gas (e.g., dry nitrogen or argon)

- Hermetically sealed sample pans (e.g., aluminum)
- Glovebox

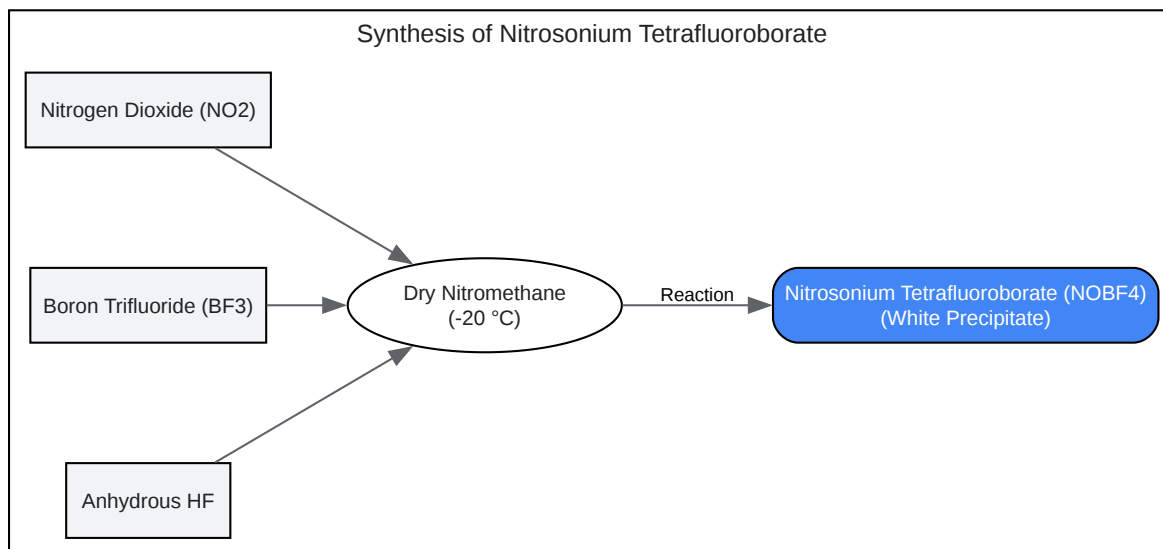
Procedure:

- Perform all sample loading procedures inside a glovebox to prevent moisture absorption.
- Place a small, representative sample (typically 1-5 mg) of **nitrosonium tetrafluoroborate** into a hermetically sealed sample pan.
- Crimp the lid securely to ensure an airtight seal.
- Transfer the sealed pan from the glovebox to the TGA/DSC autosampler or sample holder.
- Purge the instrument furnace with a dry, inert gas (e.g., nitrogen at a flow rate of 20-50 mL/min) prior to and during the analysis.
- Program the instrument with the desired temperature profile. A typical TGA/DSC experiment would involve heating the sample at a constant rate (e.g., 10 °C/min) from room temperature to a temperature above its decomposition point (e.g., 300 °C).
- Run a baseline experiment with an empty, sealed pan under the same conditions to allow for background subtraction.
- Record the mass change (TGA) and heat flow (DSC) as a function of temperature.

## Key Synthetic Pathways and Relationships

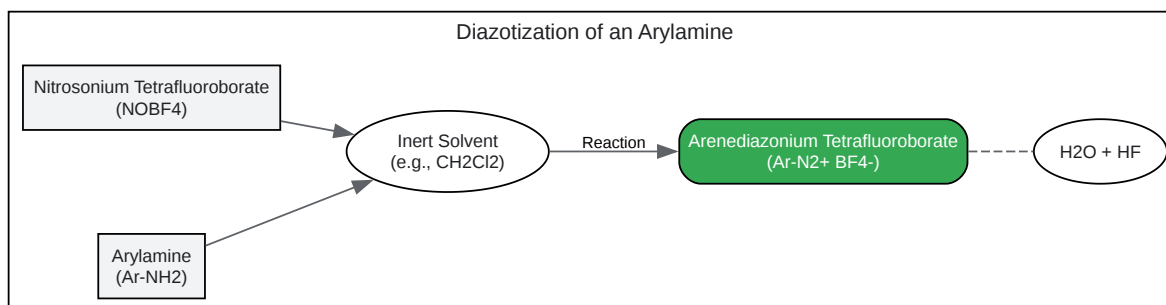
**Nitrosonium tetrafluoroborate** is a key reagent in various synthetic transformations. The following diagrams, generated using the DOT language, illustrate its synthesis and a representative reaction.





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Caption: Synthesis of **Nitrosonium Tetrafluoroborate**.



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Caption: Reaction of NOBF<sub>4</sub> with an Arylamine.

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